

Introduction: The Role and Relevance of Ethyl 4-chloropicolinate

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Compound of Interest

Compound Name: Ethyl 4-chloropicolinate

CAS No.: 64064-56-8

Cat. No.: B151662

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Ethyl 4-chloropicolinate ($C_8H_8ClNO_2$) is a substituted pyridine derivative that serves as a crucial intermediate in the synthesis of complex organic molecules.^{[1][2]} Its structural backbone, a pyridine ring functionalized with both a chloro- and an ethyl ester group, makes it a versatile building block. Notably, it is a reactant in the synthesis of potent and selective inhibitors of the transforming growth factor- β type I receptor (ALK5), which are investigated in cancer therapy research.^{[1][2][3][4]}

Given its significance in medicinal chemistry and drug development, rigorous structural verification is not merely an academic exercise; it is a prerequisite for ensuring the integrity of downstream synthesis and the efficacy and safety of the final active pharmaceutical ingredients (APIs). This guide provides a comprehensive, multi-technique approach to the structural elucidation of **Ethyl 4-chloropicolinate**, framed from the perspective of applied science. Our methodology is designed as a self-validating system, where data from orthogonal analytical techniques converge to provide an unambiguous structural assignment.

Foundational Analysis: Molecular Formula and Physical Properties

Before delving into spectroscopic analysis, establishing the compound's basic properties is essential. These data provide the foundational parameters against which spectroscopic results will be validated.

Property	Value	Source
Molecular Formula	C ₈ H ₈ ClNO ₂	[1][5][6]
Molecular Weight	185.61 g/mol	[5][7][8]
Exact Mass	185.024 Da	[1][6]
Appearance	Colorless to light yellow liquid/semi-solid	[4]
Density	~1.246 g/cm ³	[1]
Boiling Point	~278.6 °C at 760 mmHg (Predicted)	[1][4]

Nuclear Magnetic Resonance (NMR) Spectroscopy: Mapping the Proton and Carbon Skeleton

NMR spectroscopy is the cornerstone of organic structure determination, providing detailed information about the chemical environment, connectivity, and spatial relationships of atoms within a molecule. For **Ethyl 4-chloropicolinate**, both ¹H and ¹³C NMR are required for a complete assignment.

Causality Behind Experimental Choices

The choice of solvent is critical. Deuterated chloroform (CDCl₃) is a common choice for its excellent solubilizing power for moderately polar organics and its single, well-defined solvent peak. Tetramethylsilane (TMS) is added as an internal standard; its 12 equivalent protons produce a sharp singlet at 0 ppm, providing a reliable reference point that does not interfere with the analyte's signals.[3] A standard 400 MHz spectrometer offers sufficient resolution for unambiguous analysis of this molecule.[3][4]

Experimental Protocol: ¹H and ¹³C NMR

- Sample Preparation: Dissolve approximately 10-20 mg of **Ethyl 4-chloropicolinate** in ~0.6 mL of deuterated chloroform (CDCl_3).
- Internal Standard: Add a small drop of tetramethylsilane (TMS) as an internal standard (0 ppm).
- Transfer: Transfer the solution to a 5 mm NMR tube.
- Instrumentation: Acquire the spectrum on a 400 MHz NMR spectrometer.
- ^1H NMR Acquisition: Acquire the proton spectrum using standard parameters (e.g., 16 scans, 1-second relaxation delay).
- ^{13}C NMR Acquisition: Acquire the proton-decoupled carbon spectrum using standard parameters (e.g., 1024 scans, 2-second relaxation delay).
- Data Processing: Process the raw data (Free Induction Decay - FID) by applying Fourier transformation, phase correction, and baseline correction. Calibrate the spectrum by setting the TMS peak to 0 ppm.

Data Interpretation: A Self-Validating System

The predicted ^1H and ^{13}C NMR data must align perfectly with the proposed structure. The chemical shifts are influenced by the electron-withdrawing effects of the nitrogen atom, the chlorine atom, and the carbonyl group.

Table 2.1: Predicted ^1H NMR Spectral Data (400 MHz, CDCl_3)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Coupling Constant (J, Hz)	Assignment	Rationale
~8.66	Doublet (d)	1H	~5.0 Hz	H-6	Adjacent to the electronegative ring nitrogen, resulting in significant deshielding. Coupled to H-5.
~8.13	Doublet (d)	1H	~2.0 Hz	H-3	Deshielded by the adjacent ester group and ring nitrogen. Coupled to H-5.
~7.49	Doublet of Doublets (dd)	1H	~5.0, ~2.0 Hz	H-5	Coupled to both H-6 and H-3, resulting in a dd pattern. Influenced by the adjacent chlorine atom.
~4.47	Quartet (q)	2H	~7.0 Hz	-OCH ₂ CH ₃	Methylene protons adjacent to the ester oxygen.

					Coupled to the methyl protons.
					Methyl protons of the ethyl group.
~1.46	Triplet (t)	3H	~7.0 Hz	-OCH ₂ CH ₃	Coupled to the methylene protons.

Note: Data synthesized from available literature for similar compounds.

[\[4\]](#)[\[9\]](#)

Table 2.2: Predicted ¹³C NMR Spectral Data (100 MHz, CDCl₃)

Chemical Shift (δ , ppm)	Assignment	Rationale
~164.5	C=O	Carbonyl carbon of the ester group, highly deshielded.
~151.0	C-6	Aromatic carbon adjacent to nitrogen, deshielded.
~149.0	C-2	Aromatic carbon bonded to the ester group, deshielded.
~145.0	C-4	Aromatic carbon bonded to chlorine. The one-bond chlorine-isotope effect can sometimes be observed, providing a tool for identifying chlorinated carbons. [10] [11]
~126.0	C-5	Aromatic carbon.
~122.0	C-3	Aromatic carbon.
~62.0	-OCH ₂ CH ₃	Methylene carbon of the ethyl ester.
~14.0	-OCH ₂ CH ₃	Methyl carbon of the ethyl ester.

Note: Chemical shifts are estimations based on standard values for substituted pyridines and esters.[\[12\]](#)[\[13\]](#)

Infrared (IR) Spectroscopy: Identifying Key Functional Groups

IR spectroscopy is a rapid and effective technique for identifying the functional groups present in a molecule. The absorption of infrared radiation corresponds to specific molecular vibrations (stretching, bending), providing a "fingerprint" of the molecule's covalent bonds.

Causality Behind Experimental Choices

Attenuated Total Reflectance (ATR) is the preferred method for a liquid or semi-solid sample like **Ethyl 4-chloropicolinate**. It requires minimal sample preparation, avoids the use of solvents or KBr pellets, and provides high-quality, reproducible spectra by bringing the sample into direct contact with a high-refractive-index crystal (e.g., diamond or zinc selenide).^[14]

Experimental Protocol: FTIR-ATR

- **Background Scan:** Record a background spectrum of the clean, empty ATR crystal to account for atmospheric CO₂ and H₂O.
- **Sample Application:** Apply a small drop of **Ethyl 4-chloropicolinate** directly onto the ATR crystal surface.
- **Spectrum Acquisition:** Acquire the sample spectrum, typically by co-adding 32 or 64 scans over the range of 4000-400 cm⁻¹.
- **Cleaning:** Thoroughly clean the ATR crystal with a suitable solvent (e.g., isopropanol or acetone) after analysis.

Data Interpretation

The IR spectrum must confirm the presence of the key functional groups predicted by the structure.

Table 3.1: Characteristic IR Absorption Bands

Wavenumber (cm ⁻¹)	Intensity	Vibration	Functional Group Assignment
3100-3000	Medium-Weak	C-H Stretch	Aromatic C-H
2980-2850	Medium	C-H Stretch	Aliphatic C-H (in ethyl group)
~1740	Strong	C=O Stretch	Ester Carbonyl
1600-1450	Medium-Strong	C=C & C=N Stretch	Pyridine Ring
1300-1100	Strong	C-O Stretch	Ester C-O
~850	Strong	C-Cl Stretch	Aryl-Chloride

Note: Wavenumbers are typical ranges and synthesized from general IR data tables.[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)

Mass Spectrometry (MS): Confirming Molecular Weight and Fragmentation

Mass spectrometry provides the exact molecular weight and crucial structural information through fragmentation analysis. This technique validates the molecular formula established earlier and offers corroborating evidence for the molecule's connectivity.

Causality Behind Experimental Choices

Electrospray Ionization (ESI) is a soft ionization technique ideal for polar molecules like **Ethyl 4-chloropicolinate**. It typically generates a protonated molecular ion $[M+H]^+$ with minimal fragmentation, allowing for clear determination of the molecular weight.[\[3\]](#)[\[18\]](#) High-resolution mass spectrometry (e.g., using an Orbitrap or TOF analyzer) is essential for confirming the elemental composition through an accurate mass measurement.[\[19\]](#)

Experimental Protocol: High-Resolution MS (HRMS)

- **Sample Preparation:** Prepare a dilute solution of the sample (~1 mg/mL) in a suitable solvent like methanol or acetonitrile.
- **Infusion:** Introduce the sample into the ESI source via direct infusion using a syringe pump.
- **Ionization:** Apply ESI in positive ion mode.
- **Mass Analysis:** Acquire the mass spectrum over a relevant m/z range (e.g., 50-500 Da).
- **Data Analysis:** Identify the molecular ion peak and analyze its isotopic pattern.

Data Interpretation

The mass spectrum provides two critical pieces of validating information.

1. **Molecular Ion and Isotopic Pattern:** The primary confirmation comes from the $[M+H]^+$ ion. For $C_8H_8ClNO_2$, the expected monoisotopic mass is 185.024. The presence of a chlorine atom creates a characteristic isotopic pattern. Chlorine has two stable isotopes: ^{35}Cl (~75.8%) and ^{37}Cl (~24.2%). This results in two prominent peaks in the mass spectrum:

- $[M+H]^+$ peak: at m/z corresponding to the molecule with ^{35}Cl .
- $[M+2+H]^+$ peak: at m/z two units higher, corresponding to the molecule with ^{37}Cl . The intensity ratio of these peaks will be approximately 3:1, which is a definitive signature for a monochlorinated compound.^[4]

Table 4.1: Expected High-Resolution Mass Spectrometry Data

Ion	Calculated m/z	Observed m/z	Isotope	Relative Abundance
$[C_8H_9^{35}ClNO_2]^+$	186.0316	~186.0316	^{35}Cl	~100%
$[C_8H_9^{37}ClNO_2]^+$	188.0287	~188.0287	^{37}Cl	~32%

2. **Fragmentation Pattern:** While ESI is soft, some fragmentation can occur. Analyzing these fragments can further confirm the structure. Expected fragmentation pathways include the loss of the ethoxy group ($-OC_2H_5$) or the entire ester function.

X-ray Crystallography: The Definitive 3D Structure

While the spectroscopic methods above provide conclusive evidence for the 2D structure and connectivity, single-crystal X-ray diffraction provides the unambiguous three-dimensional arrangement of atoms in the solid state, including bond lengths, bond angles, and intermolecular packing interactions.[\[20\]](#)

Causality Behind Experimental Choices

This technique is contingent on the ability to grow a high-quality single crystal (typically >0.1 mm in all dimensions) free of significant defects.[\[20\]](#) The crystal is irradiated with monochromatic X-rays, and the resulting diffraction pattern is used to calculate a 3D electron density map, from which the atomic positions are determined.[\[20\]](#)[\[21\]](#)[\[22\]](#) While a specific structure for **Ethyl 4-chloropicolinate** may not be publicly available, the methodology is standard for picolinic acid derivatives.[\[21\]](#)

Experimental Protocol: Single-Crystal X-ray Diffraction

- Crystallization: Grow a single crystal of **Ethyl 4-chloropicolinate**, often via slow evaporation from a suitable solvent or solvent/anti-solvent system.
- Crystal Mounting: Mount a suitable crystal on a goniometer head.
- Data Collection: Place the crystal in an X-ray diffractometer and collect diffraction data at a controlled temperature (often low temperature, e.g., 100 K, to reduce thermal motion).
- Structure Solution and Refinement: Process the diffraction data to solve the phase problem and generate an initial electron density map. Refine the atomic positions and thermal parameters against the experimental data to produce the final crystal structure.[\[21\]](#)

Data Interpretation

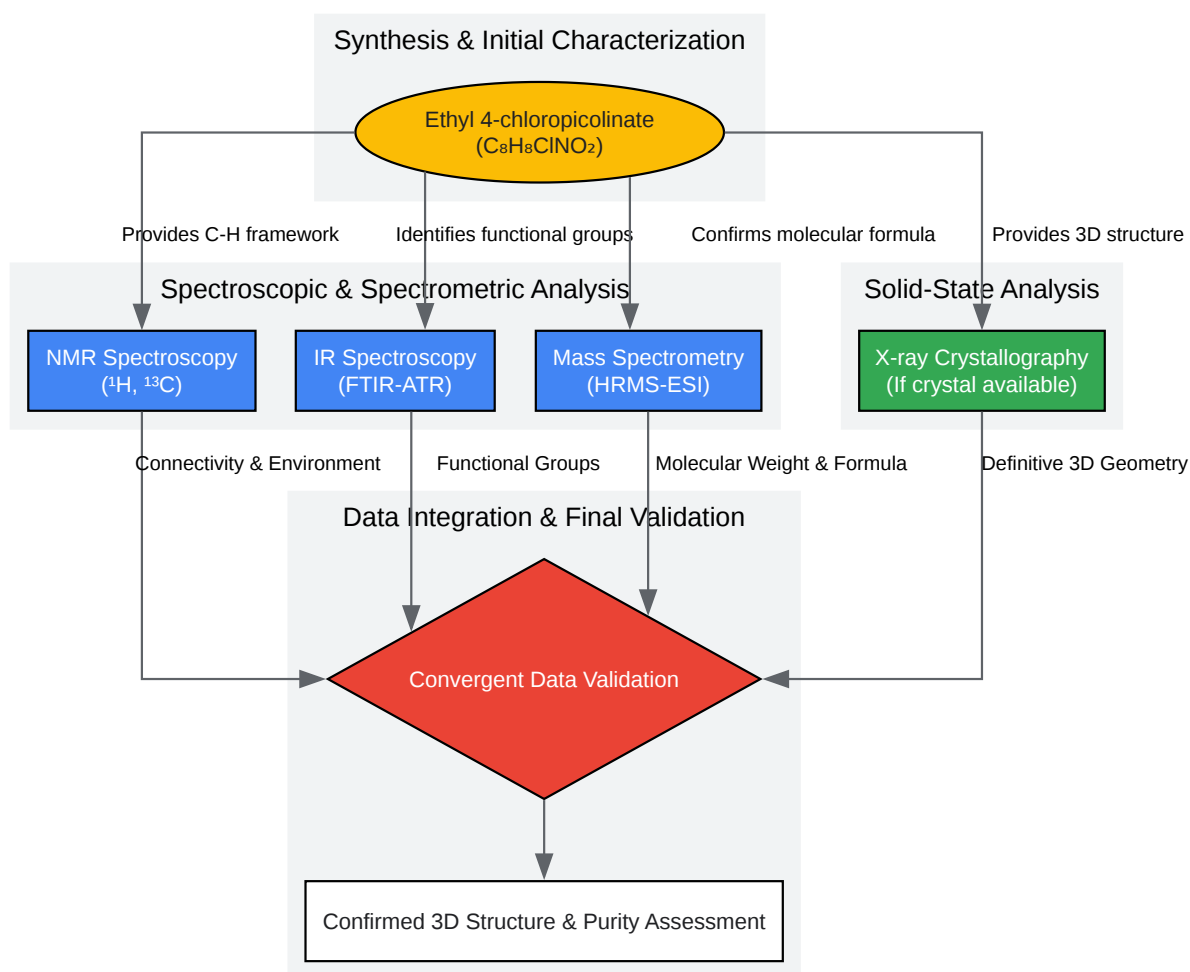
The output of a successful crystallographic analysis includes:

- Precise 3D coordinates for each non-hydrogen atom.
- Accurate bond lengths and angles, confirming the pyridine ring geometry and ester conformation.

- Information on crystal packing, revealing intermolecular interactions like π -stacking or weak non-bonding contacts that govern the solid-state behavior.[21]
- Confirmation of the relative orientation of the ester group with respect to the pyridine ring.

Integrated Structural Verification Workflow

The trustworthiness of the final structure is established by the convergence of all analytical data. No single technique is sufficient, but together they form a powerful, self-validating workflow.



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Caption: Integrated workflow for the structural elucidation of **Ethyl 4-chloropicolinate**.

Safety and Handling

As a laboratory chemical, **Ethyl 4-chloropicolinate** must be handled with appropriate care.

- Personal Protective Equipment (PPE): Wear protective gloves, safety goggles, and a lab coat.[\[23\]](#)[\[24\]](#)
- Handling: Use in a well-ventilated area, such as a chemical fume hood, to avoid inhalation of vapors.[\[23\]](#)[\[25\]](#) Avoid contact with skin and eyes.[\[24\]](#)
- Storage: Store in a tightly closed container in a cool, dry place under an inert atmosphere (e.g., nitrogen or argon) at 2-8°C.[\[4\]](#)
- Hazards: May cause skin, eye, and respiratory irritation.[\[7\]](#)[\[24\]](#)

Conclusion

The structural analysis of **Ethyl 4-chloropicolinate** is a systematic process that relies on the integration of multiple, complementary analytical techniques. NMR spectroscopy defines the carbon-hydrogen framework, IR spectroscopy confirms the presence of key functional groups, mass spectrometry validates the molecular formula and isotopic composition, and X-ray crystallography provides the ultimate 3D structural proof. By following this multi-faceted, self-validating approach, researchers and drug development professionals can proceed with confidence in the identity and purity of this critical chemical intermediate, ensuring the integrity and success of their scientific endeavors.

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